

CAS number and molecular weight of triallyl trimellitate

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Compound of Interest

Compound Name: Triallyl trimellitate

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An In-depth Technical Guide to Triallyl Trimellitate

This technical guide provides a comprehensive overview of **triallyl trimellitate** (TATM), focusing on its chemical properties, synthesis, and applications relevant to researchers, scientists, and professionals in drug development.

Core Properties of Triallyl Trimellitate

Triallyl trimellitate, also known by synonyms such as TATM and triallyl 1,2,4-benzenetricarboxylate, is a trifunctional monomer notable for its three reactive allyl groups.^{[1][2][3]} These groups make it a highly effective crosslinking agent.^{[1][4][5]} It typically presents as a pale yellow, transparent liquid.^{[1][4][5]}

Physicochemical Data

The key quantitative properties of **triallyl trimellitate** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	2694-54-4	[1] [2] [4] [6] [7]
EC Number	220-264-2	[1] [2]
Molecular Formula	C ₁₈ H ₁₈ O ₆	[1] [2] [6] [8]
Molecular Weight	330.34 g/mol	[1] [2] [8]
Density	1.161 g/mL at 25°C	[1] [4] [5]
Boiling Point	160°C (at 0.1 mmHg)	[1]
Refractive Index (n _{20/D})	1.525	[4] [5]
Solubility	Soluble in alcohol and ether; insoluble in water.	[4] [5]

Synthesis and Experimental Protocols

The primary method for preparing **triallyl trimellitate** is through the acid-catalyzed esterification of trimellitic anhydride with allyl alcohol.[\[4\]](#)[\[5\]](#) While specific, detailed experimental protocols for TATM are not readily available in the provided literature, a standard Fischer esterification procedure, analogous to the synthesis of similar multifunctional allyl monomers like triallyl aconitate, can be adapted.[\[9\]](#)[\[10\]](#)

Synthesis of Triallyl Trimellitate via Esterification

This protocol describes a general procedure for synthesizing TATM by reacting trimellitic anhydride with allyl alcohol. The reaction is driven to completion by removing the water byproduct using a Dean-Stark apparatus.

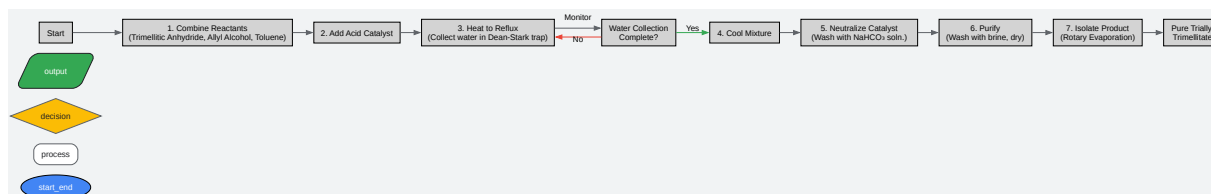
Materials:

- Trimellitic anhydride
- Allyl alcohol (excess)
- An acid catalyst (e.g., sulfuric acid or p-toluenesulfonic acid)[\[4\]](#)[\[5\]](#)[\[9\]](#)

- Toluene (for azeotropic water removal)
- 5% aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware including a round-bottom flask, Dean-Stark apparatus, reflux condenser, and separatory funnel.^{[9][10]}

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark trap and condenser, combine trimellitic anhydride, a 3- to 5-fold molar excess of allyl alcohol, and enough toluene to fill the trap.^[10]
- **Catalyst Addition:** Slowly add the acid catalyst to the stirring reaction mixture.
- **Esterification:** Heat the mixture to reflux. Water generated during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene. Continue heating until water ceases to be collected, indicating the reaction is near completion (typically several hours).^[10]
- **Neutralization:** After cooling to room temperature, transfer the mixture to a separatory funnel. Wash with the 5% sodium bicarbonate solution to neutralize the acid catalyst, repeating until the aqueous layer is neutral.^[10]
- **Purification:** Wash the organic layer with brine, then dry it over anhydrous magnesium sulfate.
- **Isolation:** Remove the solvent and excess allyl alcohol via rotary evaporation. The final product may be further purified by vacuum distillation to yield pure **triallyl trimellitate**.



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A flowchart of the synthesis of **triallyl trimellitate**.

Polymerization and Applications

The three allyl groups in TATM allow it to form highly crosslinked, three-dimensional polymer networks through free-radical polymerization.^{[3][11]} This property is central to its primary applications.

Free-Radical Polymerization Protocol

This protocol outlines a general method for the solution polymerization of TATM, which can help control the reaction temperature and delay the onset of gelation.

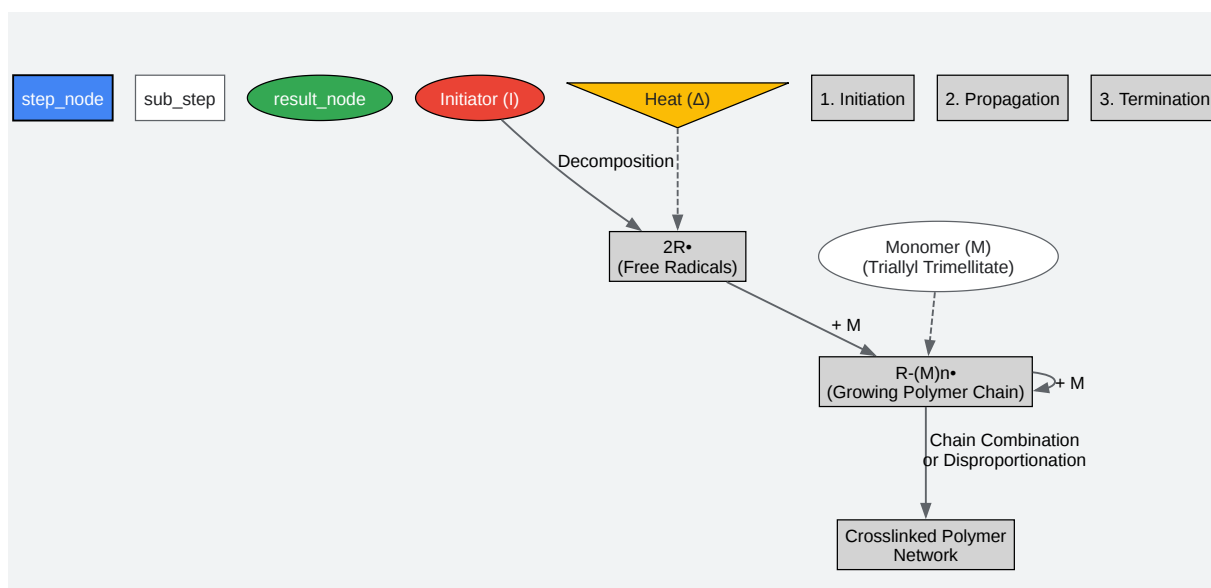
Materials:

- **Triallyl trimellitate** (monomer)

- A suitable solvent (e.g., benzene, toluene)
- A radical initiator (e.g., AIBN or benzoyl peroxide)[11]
- Nitrogen gas supply
- Methanol (for precipitation)
- Reaction flask with condenser, stirrer, and nitrogen inlet.[11]

Procedure:

- Setup: Dissolve a known quantity of **triallyl trimellitate** in the solvent within the reaction flask.
- Initiator Addition: Add the radical initiator (typically 0.5–2 mol% relative to the monomer).[3][11]
- Inert Atmosphere: Purge the solution with nitrogen gas for 20-30 minutes to remove dissolved oxygen, which inhibits radical polymerization.[3][11]
- Polymerization: Heat the mixture to the appropriate temperature for the chosen initiator (e.g., 60–80°C for AIBN) under a gentle, continuous nitrogen flow.[11]
- Monitoring: The reaction's progress can be monitored by analyzing monomer conversion in aliquots taken at various time intervals.
- Termination and Isolation: After the desired time, cool the reaction. Precipitate the resulting polymer by slowly adding the solution to a large volume of stirred methanol.[10]
- Purification and Drying: Collect the polymer via filtration, wash with fresh methanol to remove unreacted monomer, and dry in a vacuum oven at a moderate temperature until a constant weight is achieved.[10]



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The stages of free-radical polymerization.

Key Applications

- **Crosslinker and Plasticizer:** TATM is primarily used as a highly effective crosslinker and a plasticizer.^{[1][7]} Its structure allows it to create robust networks in polymers, enhancing their thermal stability and mechanical properties.

- **High-Temperature Materials:** Due to its high-temperature resistance and low volatility, it is applied in materials that must endure extreme conditions over long periods, such as automotive interior components and wire and cable insulation.[1][12]
- **Pharmaceutical Formulations:** While not an active ingredient itself, TATM falls into the class of plasticizers that are used in pharmaceutical dosage forms, such as in polymer coatings for controlled-release tablets or beads.[12][13] Its role would be to improve the flexibility and durability of the polymeric film, which can be critical for controlling drug release kinetics.

Safety and Handling

Triallyl trimellitate is considered harmful if swallowed and can cause skin and serious eye irritation.[4][5] It may also lead to respiratory irritation.[4][5]

- **Handling:** It should be handled in a well-ventilated area, such as an efficient fume hood. Direct contact with skin and eyes should be avoided by using appropriate personal protective equipment (PPE), including gloves and safety glasses.[1][4]
- **Storage:** Store in a cool, dry place in a tightly sealed container, away from sources of ignition.[1]

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